

N-(4-aminophenyl)acrylamide: A Versatile Monomer for Advanced Functional Polymers

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Compound of Interest

Compound Name:	<i>N</i> -(4-aminophenyl)acrylamide
CAS No.:	7530-31-6
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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

N-(4-aminophenyl)acrylamide (APAA) has emerged as a monomer of significant interest, offering a unique combination of a polymerizable acrylamide group and a functional aminophenyl moiety. This dual functionality allows for the synthesis of a diverse range of polymers with tailored properties, finding applications in fields spanning from biomedicine to electronics. The presence of the aromatic amine group imparts redox activity, pH sensitivity, and the potential for further chemical modification, making APAA an invaluable building block for the creation of "smart" materials. This technical guide provides a comprehensive literature review of the synthesis, properties, and multifaceted applications of APAA. We will delve into its use in the development of stimuli-responsive hydrogels for controlled drug delivery, its role in the fabrication of sensitive biosensors, its incorporation into conductive polymers, and its utility in creating functional surfaces through photopolymerization. Detailed experimental protocols, mechanistic insights, and quantitative data are presented to provide a thorough understanding of the capabilities of this versatile monomer.

Introduction: The Chemical Versatility of N-(4-aminophenyl)acrylamide

N-(4-aminophenyl)acrylamide, with the chemical formula $C_9H_{10}N_2O$, is a vinyl monomer characterized by an acrylamide group attached to a p-phenylenediamine backbone. This structure provides a unique platform for polymer synthesis, where the acrylamide group facilitates polymerization via free-radical mechanisms, while the aminophenyl group offers a site for a variety of chemical reactions and imparts specific functionalities to the resulting polymer.

The aminophenyl group is particularly noteworthy for its:

- **pH-Responsiveness:** The primary amine can be protonated or deprotonated in response to changes in pH, leading to alterations in the polymer's solubility, conformation, and charge.
- **Redox Activity:** The aromatic amine can undergo oxidation and reduction reactions, making it a key component in the design of redox-responsive materials.
- **Post-Polymerization Modification:** The amine group serves as a reactive handle for the covalent attachment of other molecules, such as targeting ligands, drugs, or crosslinkers.
- **Conductivity:** When incorporated into a polymer backbone, the aminophenyl groups can contribute to the material's electrical conductivity.

This guide will explore how these fundamental properties of APAA are harnessed to create a wide array of functional polymers with significant potential in various scientific and technological domains.

Synthesis of N-(4-aminophenyl)acrylamide

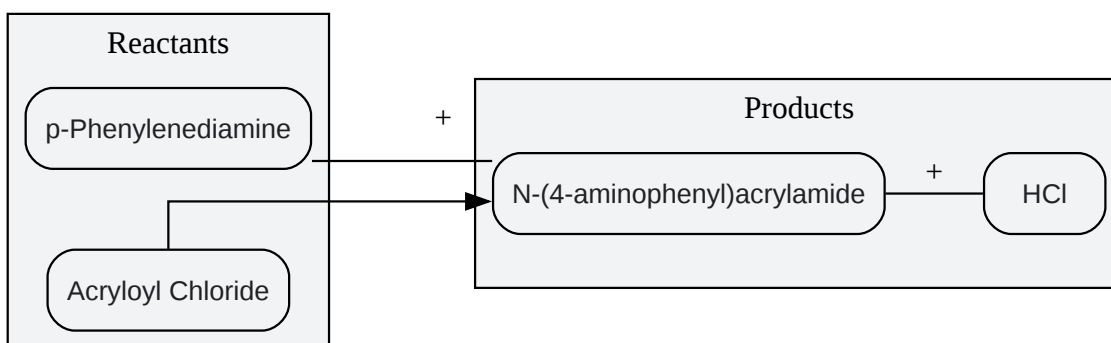
The synthesis of **N-(4-aminophenyl)acrylamide** typically involves the acylation of p-phenylenediamine with acryloyl chloride. While specific protocols may vary, a general and adaptable method is presented below. A related synthesis of N-[4-(aminosulfonyl)phenyl]acrylamide (ASPAA) from sulfanilamide and acryloyl chloride provides a strong procedural basis^[1].

General Synthesis Protocol

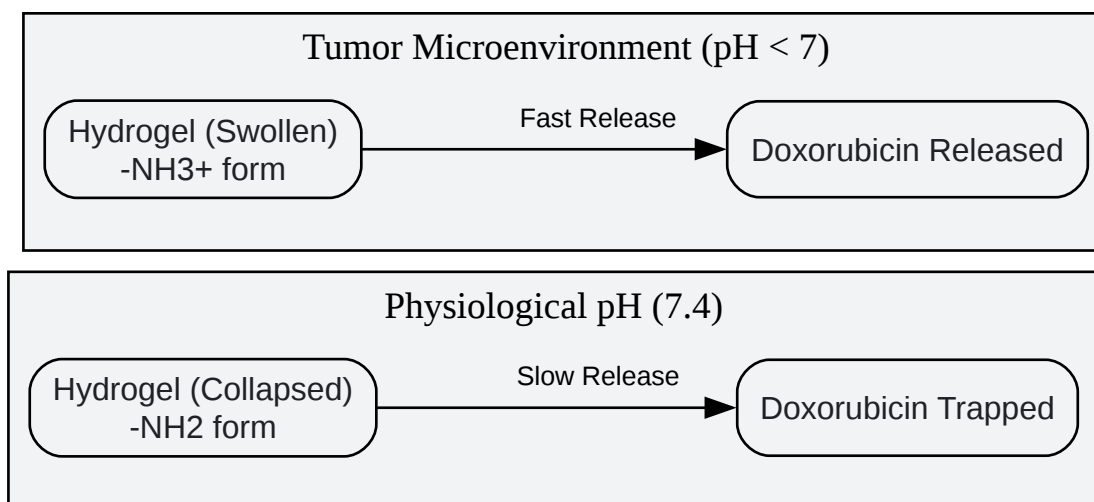
A common approach for synthesizing acrylamide derivatives involves the reaction of a nucleophilic amine with an activated acrylic acid derivative, such as acryloyl chloride[2][3].

Reaction Scheme:

Synthesis of N-(4-aminophenyl)acrylamide



Mechanism of pH-responsive drug release



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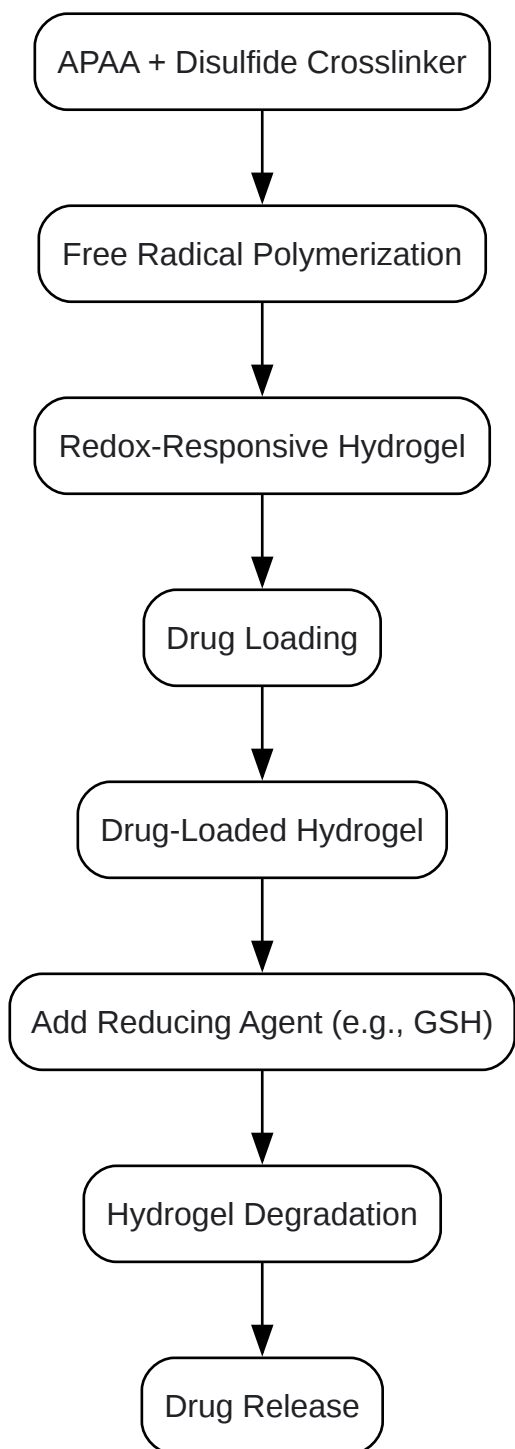
Figure 2: Diagram illustrating the pH-triggered swelling of an APAA-based hydrogel and subsequent drug release.

Redox-Responsive Hydrogels

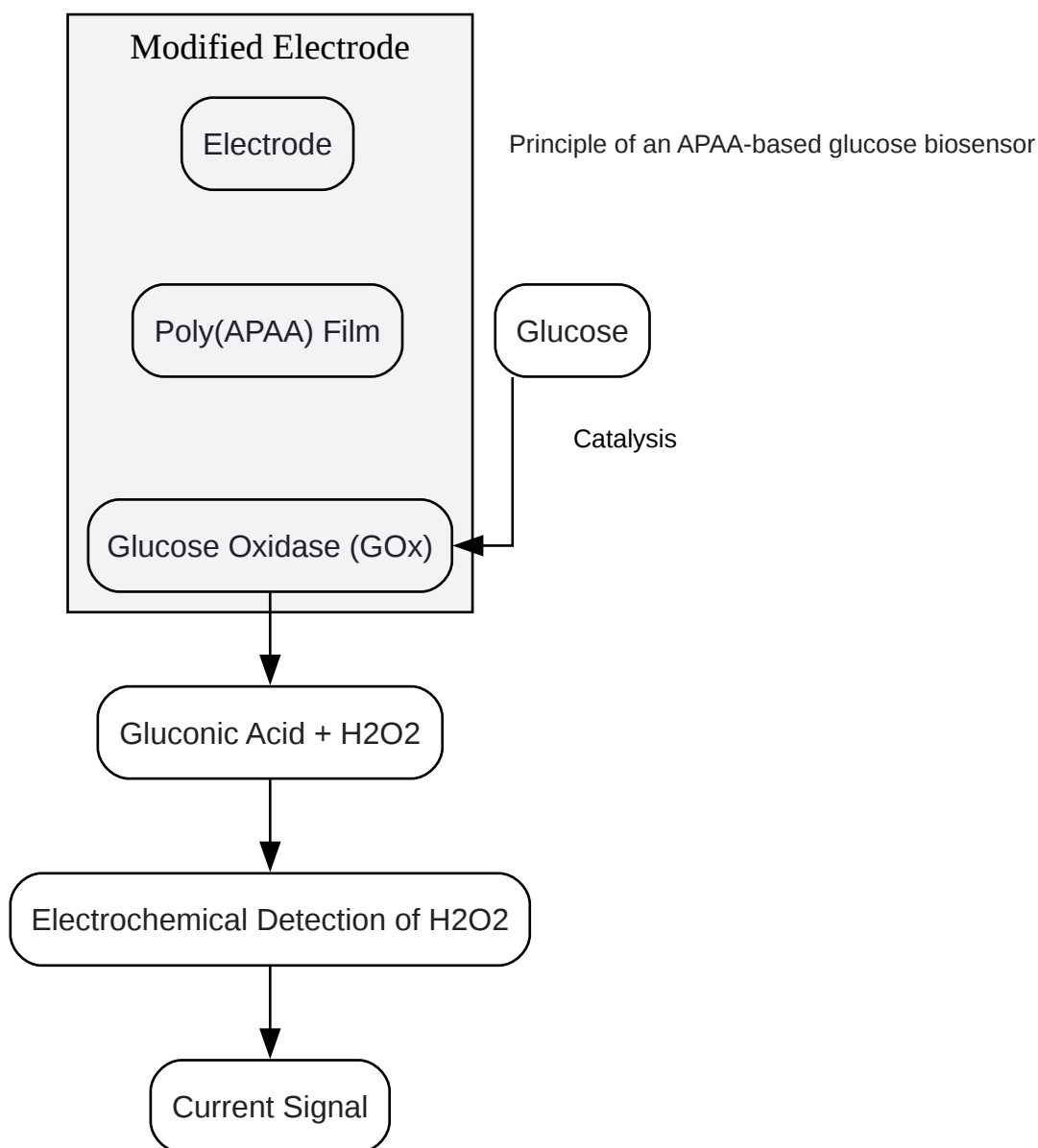
The aminophenyl group of APAA can also be utilized in the design of redox-responsive drug delivery systems. By incorporating disulfide bonds into the hydrogel network, either as part of the crosslinker or as pendant groups, the hydrogel can be made to degrade in the presence of reducing agents like glutathione (GSH). The concentration of GSH is significantly higher inside cells compared to the extracellular environment, providing a trigger for intracellular drug release.

Experimental Workflow: Synthesis of Redox-Responsive Hydrogels

- **Monomer Synthesis:** If not commercially available, a disulfide-containing crosslinker, such as N,N'-bis(acryloyl)cystamine (BAC), is synthesized.
- **Copolymerization:** APAA is copolymerized with the disulfide-containing crosslinker and potentially other comonomers via free-radical polymerization, as described in the previous section.
- **Drug Encapsulation:** The drug is either physically encapsulated within the hydrogel during polymerization or loaded into the pre-formed hydrogel.
- **Redox-Triggered Release:** The drug-loaded hydrogel is exposed to a solution containing a reducing agent, such as dithiothreitol (DTT) or glutathione (GSH), to simulate the intracellular reducing environment. The cleavage of the disulfide bonds leads to the degradation of the hydrogel and the release of the encapsulated drug.^{[4][5][6][7]}



Workflow for redox-responsive drug release



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Figure 4: Schematic representation of a glucose biosensor based on a poly(APAA)-modified electrode.

Conductive Polymers and Electronic Applications

The aromatic amine groups in the APAA monomer can contribute to the formation of conductive polymers. While polyacrylamide itself is an insulator, the incorporation of APAA as a comonomer can introduce charge-carrying capabilities. The conductivity can be further enhanced by doping the polymer with an oxidizing agent. These materials have potential

applications in flexible electronics, sensors, and antistatic coatings. [8][9][10][11][12]

Mechanism of Conduction:

The conductivity in polyaniline and related polymers arises from the delocalization of π -electrons along the polymer backbone. The aminophenyl groups of APAA can participate in this conjugated system, particularly after oxidation, which creates charge carriers (polarons and bipolarons) that can move along the polymer chain.

Surface Modification and Patterning via Photopolymerization

The acrylamide group of APAA allows for its use in photopolymerization reactions. This enables the creation of patterned polymer films and the modification of surfaces with specific functionalities. By using a photomask, it is possible to selectively polymerize APAA onto a substrate, creating regions with different chemical and physical properties. [13][14][15][16][17]

Experimental Approach: Photolithographic Patterning

- **Substrate Preparation:** A suitable substrate is cleaned and prepared for coating.
- **Photopolymer Formulation:** A solution containing APAA, a photoinitiator, and a crosslinker is prepared.
- **Coating:** The substrate is coated with a thin layer of the photopolymer solution.
- **Exposure:** A photomask with the desired pattern is placed over the coated substrate, which is then exposed to UV light. The light passes through the transparent regions of the mask, initiating polymerization in the underlying film.
- **Development:** The unpolymerized regions are washed away with a suitable solvent, leaving behind a patterned polymer film on the substrate.

This technique can be used to create microarrays for biosensing applications, to control cell adhesion and growth on surfaces, and to fabricate microfluidic devices. [13][18][19]

Conclusion and Future Perspectives

N-(4-aminophenyl)acrylamide is a highly versatile monomer that offers a rich platform for the design and synthesis of advanced functional polymers. Its unique combination of a polymerizable acrylamide group and a functional aminophenyl moiety has enabled the development of materials with a wide range of properties, including stimuli-responsiveness, conductivity, and tailored surface chemistries. The applications of APAA-based polymers in drug delivery, biosensing, and electronics are rapidly expanding, driven by the ability to precisely control the material's properties at the molecular level.

Future research in this area is likely to focus on:

- The development of more complex, multi-responsive polymer systems that can react to a combination of stimuli.
- The synthesis of well-defined block copolymers containing APAA for the creation of self-assembling nanostructures.
- The exploration of new applications for APAA-based conductive polymers in areas such as energy storage and flexible electronics.
- The use of advanced polymerization techniques to create APAA-based polymers with controlled architectures and molecular weights.

As our understanding of the structure-property relationships of APAA-based polymers continues to grow, we can expect to see the emergence of even more sophisticated and functional materials with significant impacts across a broad spectrum of scientific and technological fields.

References

- Controlled release of doxorubicin from pH-responsive microgels. [[Link](#)] 2[20][21]. Synthesis and characterization of thermoresponsive copolymers of N-isopropylacrylamide and 3-(trimethoxysilyl)propyl methacrylate. [[Link](#)] 3[22]. pH-responsive hydrogel cubes for release of doxorubicin in cancer cells. [[Link](#)] 4[2][23]. Redox-Responsive Hydrogels Loaded with an Antibacterial Peptide as Controlled Drug Delivery for Healing Infectious Wounds. [[Link](#)] 5[4]. Synthesis and characterization of thermoresponsive copolymers for drug delivery. [[Link](#)] 6[24]. Synthesis and characterization of thermoresponsive chitosan-graft-poly(N-

isopropylacrylamide) copolymers. [\[Link\]](#) 7[25]. Reversible Protein Capture and Release by Redox-Responsive Hydrogel in Microfluidics. [\[Link\]](#)

- Redox-Responsive Resilin-Like Hydrogels for Tissue Engineering and Drug Delivery Applications. [\[Link\]](#) 9[5]. Method for synthesis of acrylamide derivatives. 1[2][3]0. Redox-Responsive Hydrogels for Tunable and “On-Demand” Release of Biomacromolecules. [\[Link\]](#) 1[6]1. Dually Cross-Linked Core-Shell Structure Nanohydrogel with Redox-Responsive Degradability for Intracellular Delivery. [\[Link\]](#) 1[7]2. Sensitive Non-Enzymatic Glucose Electrochemical Sensor Based on Electrochemically Synthesized PANI/Bimetallic Oxide Composite. [\[Link\]](#) 1[26]3. Nanoscale Surface Chemical Patterning of Soft Polyacrylamide with Elastic Modulus Similar to Soft Tissue. [\[Link\]](#) 1[18]4. Holographic patterning of acrylamide-based photopolymer surface. [\[Link\]](#) 1[13][14]5. Recent trends in the development of electrochemical glucose biosensors. [\[Link\]](#) 1[21]6. Advances in Conductive Polymer-Based Flexible Electronics for Multifunctional Applications. [\[Link\]](#) 1[9]7. (A) Synthesis of N-(4-aminophenyl)-substituted benzamides. Reagents and conditions. [\[Link\]](#) 1[27]8. pH-Responsive Hydrogels: Recent Advances in Pharmaceutical Applications. [\[Link\]](#) 1[28]9. Conductive polymers. [\[Link\]](#) 2[8]0. In Situ Photopolymerization of Acrylamide Hydrogel to Coat Cellulose Acetate Nanofibers for Drug Delivery System. [\[Link\]](#) 2[14]1. Synthesis And Characterization Of N-[4-(Aminosulfonyl) Phenyl] Acrylamide Copolymers. [\[Link\]](#) 2[1]2. Thermo-Sensitive Poly (N-isopropylacrylamide-co-polyacrylamide) Hydrogel for pH-Responsive Therapeutic Delivery. [\[Link\]](#) 2[29]3. Non-Enzymatic Electrochemical Sensing of Glucose with Silver Nanoparticles Supported on Poly(3-aminobenzoic acid). [\[Link\]](#) 2[30]4. CONDUCTING POLYMERS FOR ELECTRONIC APPLICATIONS. [\[Link\]](#) 2[10]5. Revolutionizing Drug Delivery and Therapeutics: The Biomedical Applications of Conductive Polymers and Composites-Based Systems. [\[Link\]](#) 2[12]6. Recent Advances of Intrinsically Conductive Polymers. [\[Link\]](#) 2[11]7. Development of Electrochemical Paper-based Glucose Sensor Using Cellulose-4-aminophenylboronic Acid-modified Screen-printed Carbon Electrode. [\[Link\]](#) 2[31]8. Photolithographic patterning of polyethylene glycol hydrogels. [\[Link\]](#) 2[19]9. Optical Patterning of Photopolymerisable Materials. [\[Link\]](#) 3[15]0. Poly(Thiophene)/Graphene Oxide-Modified Electrodes for Amperometric Glucose Biosensing. [\[Link\]](#) 3[32]1. Synthesis and Development of Poly(N-Hydroxyethyl Acrylamide)-Ran-3-Acrylamidophenylboronic Acid Polymer Fluid for Potential Application in Affinity Sensing of Glucose. [\[Link\]](#) 3[33]2. Synthesis and characterization of acrylamide based polyelectrolytes. [\[Link\]](#) 3[16]3. Nanoscale patterning of polymers on DNA origami. [\[Link\]](#)

3[17]4. Preparation and characterization of a novel pH-sensitive Salecan-g-poly(acrylic acid) hydrogel for controlled release of doxorubicin. [[Link](#)]

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Sources

- 1. globethesis.com [globethesis.com]
- 2. researchgate.net [researchgate.net]
- 3. [US20070106090A1 - Method for synthesis of acrylamide derivatives - Google Patents](#) [patents.google.com]
- 4. chemrxiv.org [chemrxiv.org]
- 5. [Redox-Responsive Resilin-Like Hydrogels for Tissue Engineering and Drug Delivery Applications - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- 6. [Redox-Responsive Hydrogels for Tunable and "On-Demand" Release of Biomacromolecules - PMC](#) [pmc.ncbi.nlm.nih.gov]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. pure-oai.bham.ac.uk [pure-oai.bham.ac.uk]
- 9. mdpi.com [mdpi.com]
- 10. iipseries.org [iipseries.org]
- 11. whxb.pku.edu.cn [whxb.pku.edu.cn]
- 12. [Revolutionizing Drug Delivery and Therapeutics: The Biomedical Applications of Conductive Polymers and Composites-Based Systems - PMC](#) [pmc.ncbi.nlm.nih.gov]
- 13. [Holographic patterning of acrylamide-based photopolymer surface - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. arrow.tudublin.ie [arrow.tudublin.ie]
- 16. repositum.tuwien.at [repositum.tuwien.at]
- 17. pure.mpg.de [pure.mpg.de]

- 18. Nanoscale Surface Chemical Patterning of Soft Polyacrylamide with Elastic Modulus Similar to Soft Tissue - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 20. Controlled release of doxorubicin from pH-responsive microgels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 22. real.mtak.hu [real.mtak.hu]
- 23. pH-responsive hydrogel cubes for release of doxorubicin in cancer cells - Journal of Materials Chemistry B (RSC Publishing) [pubs.rsc.org]
- 24. Synthesis and characterization of thermoresponsive copolymers for drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Synthesis and characterization of thermoresponsive chitosan-graft-poly(N-isopropylacrylamide) copolymers [[epubl.ktu.edu](https://publ.ktu.edu)]
- 26. Sensitive Non-Enzymatic Glucose Electrochemical Sensor Based on Electrochemically Synthesized PANI/Bimetallic Oxide Composite - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 27. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 28. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 29. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 30. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 31. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 32. Poly(Thiophene)/Graphene Oxide-Modified Electrodes for Amperometric Glucose Biosensing | MDPI [[mdpi.com](https://www.mdpi.com)]
- 33. Synthesis and Development of Poly(N-Hydroxyethyl Acrylamide)-Ran-3-Acrylamidophenylboronic Acid Polymer Fluid for Potential Application in Affinity Sensing of Glucose - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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